

triphenylmethane dye deuterated standards

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Compound Focus: Leucocrystal Violet-d6

CAS No.: 1173023-92-1

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Deuterated Standards and Analytes

The table below summarizes the triphenylmethane dyes and their corresponding deuterated internal standards as used in a validated LC-MS/MS method [1] [2].

Analyte	Deuterated Internal Standard	Primary Application in the Study
Malachite Green (MG)	Deuterated Internal Standard(s) [specific compound not named]	Quantification of MG and its metabolite, Leuco Malachite Green (LMG) [1] [2]
Leuco Malachite Green (LMG)	Deuterated Internal Standard(s) [specific compound not named]	
Crystal Violet (CV)	Deuterated Internal Standard(s) [specific compound not named]	Quantification of CV and its metabolite, Leuco Crystal Violet (LCV) [1] [2]
Leuco Crystal Violet (LCV)	Deuterated Internal Standard(s) [specific compound not named]	

Analyte	Deuterated Internal Standard	Primary Application in the Study
Brilliant Green (BG)	Deuterated Internal Standard(s) [<i>specific compound not named</i>]	Quantification of BG; the study also confirmed the presence of its metabolite, Leuco Brilliant Green (LBG) [1] [2]

The study introduced the use of **four different deuterated internal standards** to improve the method's quantitative performance, particularly for precision and accuracy. At the time of publication (2011), a deuterated standard for Leuco Brilliant Green (LBG) was not commercially available [1] [2].

Detailed Experimental Protocol

Here is the detailed methodology from the research paper for the determination of triphenylmethane dye residues using deuterated standards [1] [2].

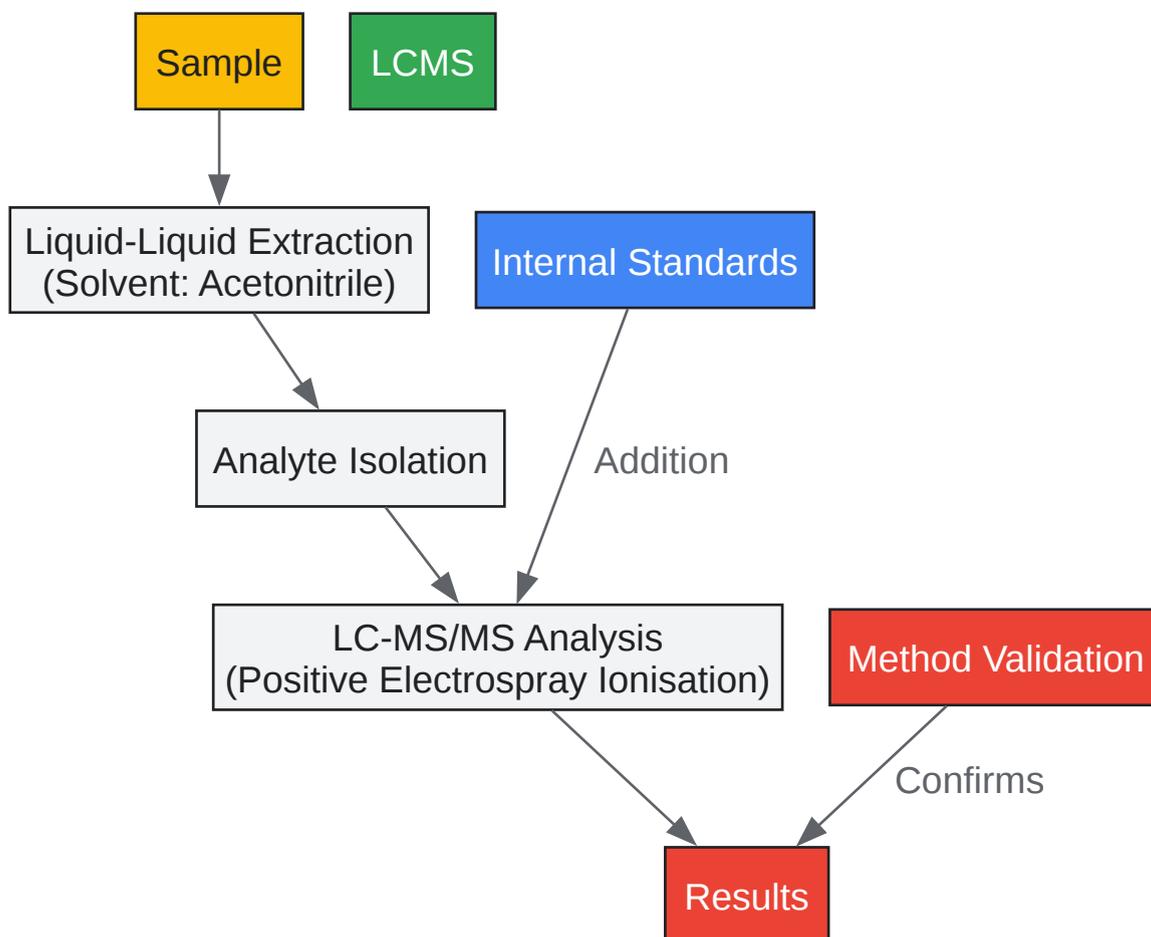
Sample Preparation (Extraction and Clean-up)

- **Extraction Solvent:** Acetonitrile
- **Procedure:** The analytes are isolated from the sample matrix (e.g., fish tissue) using a liquid-liquid extraction with acetonitrile.

Instrumental Analysis (LC-MS/MS)

- **Technique:** Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)
- **Ionization Mode:** Positive Electrospray Ionisation (ESI+)
- **Chromatography:**
 - **Mobile Phase:** Consists of acetonitrile and an ammonium formate buffer (pH 4.5).
- **Validation:** The method was validated in accordance with EU Commission Decision 2002/657/EC. Key validated parameters included [1]:
 - **Accuracy and Precision:** Determined at fortification levels of 0.5, 0.75, 1.0, and 2.0 µg/kg.
 - **Decision Limit (CC α) and Detection Capability (CC β):** Calculated according to the ISO 11843-2 standard.
 - **Matrix Effects:** Assessed by applying the method to various aquaculture species.

The following diagram illustrates the complete experimental workflow from sample to analysis:



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Experimental workflow for analyzing triphenylmethane dyes using deuterated internal standards and LC-MS/MS.

Important Considerations for Current Research

- **Dated Information:** The core method described was published in 2011. The field of analytical chemistry progresses rapidly, so this protocol should be considered a foundational reference rather than a state-of-the-art guide.
- **Standard Availability:** The study notes that a standard for Leuco Brilliant Green (LBG) was not commercially available at the time. **This may have changed.** I recommend you check the current catalogs of major chemical and standard suppliers to confirm the availability of all necessary deuterated compounds today.

- **Protocol Adaptation:** If you plan to use this method, it will likely require optimization and re-validation for your specific laboratory equipment, reagents, and sample types.

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References

1. Liquid chromatography-tandem mass spectrometry method ... [pubmed.ncbi.nlm.nih.gov]
2. Liquid chromatography–tandem mass spectrometry ... [sciencedirect.com]

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